synthesis of pharmaceutical intermediates using 2-(2-Methoxyethyl)aniline

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Compound of Interest

Compound Name:	*2-(2-Methoxyethyl)aniline*
CAS No.:	*31553-11-4*
Cat. No.:	*B3124108*

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Application Note: Strategic Synthesis of Pharmaceutical Intermediates using **2-(2-Methoxyethyl)aniline**

Executive Summary

2-(2-Methoxyethyl)aniline (CAS: 31553-11-4), also known as o-aminophenethyl methyl ether, is a high-value bifunctional building block in medicinal chemistry. Its structural uniqueness lies in the ortho-positioned methoxyethyl side chain, which serves two distinct strategic roles:

- A "Masked" Reactive Handle: The methoxy ether is stable under basic and mild acidic conditions, allowing chemoselective functionalization of the aniline nitrogen. However, under strong acidic conditions (e.g., HBr), it acts as a leaving group precursor for intramolecular cyclization.
- A Pharmacophore Element: In certain kinase inhibitors and GPCR ligands, the methoxyethyl tail is retained to improve water solubility and hydrogen-bond acceptance in the solvent-exposed region of the binding pocket.

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This guide details the synthetic protocols for transforming this intermediate into Indoline (2,3-dihydroindole)—a core scaffold for drugs such as Silodosin (Rapaflo) and Indapamide—and functionalized Quinolines.

Strategic Application Map

The following diagram illustrates the divergent synthetic pathways available from **2-(2-Methoxyethyl)aniline**.

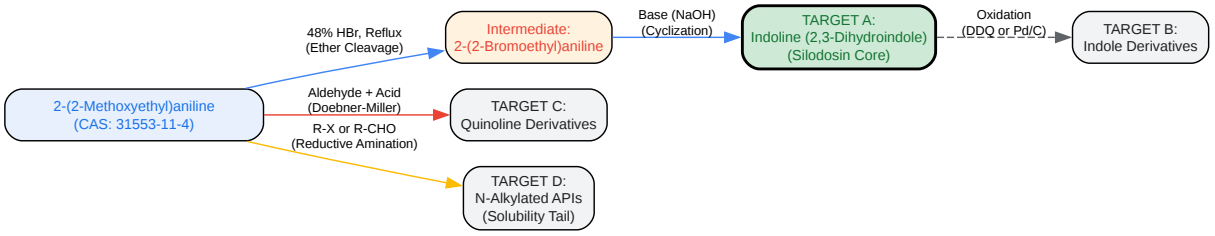

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Figure 1: Divergent synthetic pathways from **2-(2-Methoxyethyl)aniline**. The Indoline pathway (Green) is the primary industrial application.

Detailed Experimental Protocols

Protocol A: Synthesis of Indoline (2,3-Dihydroindole)

Significance: This is the most critical transformation. Indoline is the structural core of the alpha-blocker Silodosin. The 2-methoxyethyl group acts as a pre-installed 2-carbon chain that cyclizes perfectly to form the 5-membered ring.

Mechanism:

- Ether Cleavage: HBr protonates the ether oxygen; bromide attacks the alkyl carbon (SN2), releasing methyl bromide and forming the alkyl bromide.

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- Cyclization: The aniline nitrogen performs an intramolecular nucleophilic attack on the alkyl bromide to close the ring.

Materials:

- **2-(2-Methoxyethyl)aniline** (1.0 equiv)
- Hydrobromic acid (48% aq., 5.0 equiv)
- Acetic acid (glacial, solvent volume)
- Sodium Hydroxide (NaOH, 20% aq.)
- Dichloromethane (DCM) or Ethyl Acetate (EtOAc)

Step-by-Step Methodology:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, dissolve **2-(2-Methoxyethyl)aniline** (15.1 g, 100 mmol) in glacial acetic acid (50 mL).
- Acid Addition: Cautiously add 48% hydrobromic acid (55 mL, ~500 mmol) to the stirring solution. Caution: Exothermic reaction.
- Reflux: Heat the mixture to reflux (approx. 110–120 °C) for 4–6 hours. Monitor by TLC or HPLC for the disappearance of the starting material. The intermediate 2-(2-bromoethyl)aniline may be observed transiently.
- Cyclization & Workup:
  - Cool the reaction mixture to 0 °C in an ice bath.
  - Slowly basify the mixture to pH > 10 using 20% NaOH solution. Note: This step neutralizes the acid and deprotonates the ammonium salt, triggering the final cyclization if it hasn't already occurred, and liberating the free indoline base.
- Extraction: Extract the aqueous mixture with DCM (3 x 50 mL).

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- Purification: Dry the combined organic layers over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Distillation: Purify the crude oil by vacuum distillation (bp ~220 °C at atm, or ~85 °C at 10 mmHg) to obtain Indoline as a clear to pale yellow oil.

Expected Yield: 85–92% Data Validation:

- ^1H NMR ($CDCl_3$): δ 7.1 (d, 1H), 7.0 (t, 1H), 6.7 (t, 1H), 6.6 (d, 1H), 3.5 (t, 2H, N-CH_2), 3.0 (t, 2H, Ar-CH_2), 3.8 (br s, NH).

Protocol B: Synthesis of 2-Substituted Quinolines

Significance: Reaction with aldehydes allows for the construction of quinoline derivatives, useful in antimalarial and anticancer research.

Methodology (Modified Doebner-Miller):

- Mixing: Combine **2-(2-Methoxyethyl)aniline** (10 mmol) and the target aldehyde (e.g., benzaldehyde, 10 mmol) in ethanol (20 mL).
- Catalyst: Add Iodine (I_2, 10 mol%) or mild acid (p-TsOH).
- Oxidation/Cyclization: Heat to 80 °C for 12 hours. The reaction involves condensation followed by oxidative cyclization (often requiring an oxidant like DMSO or atmospheric oxygen if not using a specific dehydrogenation reagent).
- Note: The methoxyethyl side chain may remain intact (yielding a 8-(2-methoxyethyl)quinoline derivative) or participate in complex rearrangements depending on the exact conditions. Standard use preserves the ether.

Pharmaceutical Relevance & Case Studies

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Drug / Class	Role of Intermediate	Structural Contribution
Silodosin (Rapaflo)	Core Scaffold Precursor	The indoline core is the structural heart of Silodosin. While industrial routes may use nitrated precursors, the cyclization of the phenethyl chain is the fundamental ring-closing strategy.
Indapamide	Core Scaffold	Contains an indoline ring fused to a sulfonamide moiety.
Kinase Inhibitors	Solubility Tail	In "Type II" kinase inhibitors, the 2-methoxyethylamino motif is frequently attached to the hinge-binding region to project into the solvent channel, improving oral bioavailability.

Safety and Handling (MSDS Summary)

- Hazards: **2-(2-Methoxyethyl)aniline** is an aniline derivative.[1] It is toxic if swallowed, inhaled, or absorbed through the skin. It may cause methemoglobinemia (blue skin, shortness of breath).
- Storage: Store under inert gas (Nitrogen/Argon) in a cool, dark place. Aniline derivatives oxidize (darken) upon exposure to air and light.
- Compatibility: Incompatible with strong oxidizing agents and strong acids (unless intended for reaction).

References

- PubChem Compound Summary. "**2-(2-Methoxyethyl)aniline** (CID 15208917)." National Center for Biotechnology Information. [Link]

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Sources

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